

PEG-3 oleamide synthesis protocol

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Compound Focus: PEG-3 oleamide

CAS No.: 26027-37-2

Cat. No.: S951569

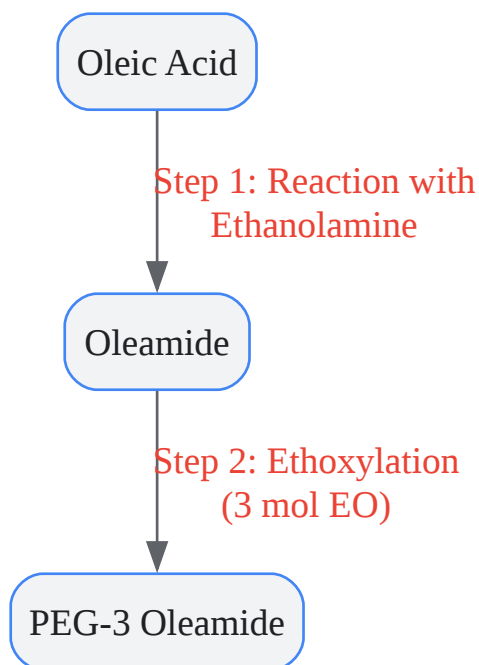
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Introduction to PEG-3 Oleamide

PEG-3 Oleamide, also known as Amide OMV-3, is a non-ionic surfactant synthesized from oleic acid and polyethylene glycol (PEG) [1] [2]. It is widely used in industrial and cosmetic formulations for its emulsifying, stabilizing, and cleansing properties [1] [2]. The molecule features a fatty acid amide "tail" (oleamide) that provides an affinity for oils, and a short, hydrophilic PEG "head" that is water-soluble, making it effective at stabilizing mixtures of oil and water [2].

General Synthesis and Manufacturing Overview

The production of **PEG-3 Oleamide** is a two-step process that involves first forming the oleamide backbone and then reacting it with ethylene oxide.



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- **Step 1: Formation of Oleamide:** The process begins with oleic acid, a fatty acid commonly derived from vegetable oils like olive or sunflower oil [2]. It undergoes a condensation reaction with ethanolamine to form oleamide [2].
- **Step 2: Ethoxylation:** The oleamide is then treated with ethylene oxide in a controlled reaction to add an average of three ethylene oxide units, forming a short PEG chain [1] [2]. This step requires careful purification to ensure the final product's quality and properties [1].

Functions and Applications

PEG-3 Oleamide's structure grants it multiple functional roles across different industries. The table below summarizes its primary functions and applications.

Function	Mechanism	Primary Applications
Emulsifier [1]	Stabilizes oil-water mixtures, creating a homogeneous consistency and improving shelf life [1] [2].	Creams, lotions, industrial coatings [1].

Function	Mechanism	Primary Applications
Surfactant/Cleansing Agent [2]	Loosens dirt, sweat, and excess oil from skin and hair, allowing them to be rinsed away with water [2].	Facial cleansers, body washes, shampoos, makeup removers [2].
Thickener [1]	Increases the viscosity of liquid formulations [1].	Lotions, creams, lubricants [1].

Characterization and Quality Control

While specific analytical data for **PEG-3 Oleamide** is limited in the search results, the table below outlines standard parameters and methods relevant for characterizing such compounds.

Parameter	Specification / Method	Notes
CAS Number	26027-37-2 [3] [1]	Unique chemical identifier.
INCI Name	PEG-3 Oleamide [1]	International Nomenclature of Cosmetic Ingredient.
Molecular Formula	C ₂₄ H ₄₇ NO ₄ [3]	-
Average Mass	413.643 Da [3]	-
Structural Confirmation	NMR Spectroscopy, Mass Spectrometry	Standard techniques for verifying chemical structure.
Purity Assessment	HPLC (High-Performance Liquid Chromatography)	To determine levels of the main product and any impurities.

Experimental Considerations for R&D

For researchers working with **PEG-3 Oleamide**, several practical aspects should be considered:

- **Low Comedogenic Potential:** It has a low tendency to clog pores (comedogenic rating of 1/5), making it suitable for facial cleansers and products for acne-prone skin [2].
- **Toxicity and Sensitization:** It is generally well-tolerated and considered low-risk, especially in rinse-off products. However, as with any surfactant, it may cause mild irritation if left on compromised skin for extended periods [2].
- **Industrial Handling:** It is typically available in various packaging formats, including IBCs, drums, and cans for industrial use [1].

Conclusion and Research Outlook

PEG-3 Oleamide is a versatile and effective ingredient with well-established emulsifying and cleansing properties for cosmetic and technical applications [1] [2]. Its synthesis follows a clear two-step industrial process, though detailed laboratory-scale reaction parameters are not publicly listed.

Future research could focus on optimizing the ethoxylation process for higher purity or yield, exploring novel applications in drug delivery systems, or further investigating its compatibility and synergistic effects with other modern excipients.

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